

Advanced Analytical Techniques for the Quantification of 4-(Hexyloxy)benzaldehyde

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Compound of Interest

Compound Name: 4-(Hexyloxy)benzaldehyde

Cat. No.: B1346792

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Abstract

This document provides detailed application notes and protocols for the quantitative analysis of **4-(Hexyloxy)benzaldehyde** using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS). These methodologies are essential for researchers, scientists, and professionals in drug development for purity assessment, stability testing, and pharmacokinetic studies. The protocols are designed to offer robust, reliable, and reproducible results.

High-Performance Liquid Chromatography (HPLC) Analysis

Reverse-phase HPLC with UV detection is a widely used technique for the analysis of aromatic aldehydes like **4-(Hexyloxy)benzaldehyde**. The method separates the analyte from non-polar impurities based on its partitioning between a non-polar stationary phase and a polar mobile phase.

Experimental Protocol: HPLC

Objective: To quantify **4-(Hexyloxy)benzaldehyde** using a reverse-phase HPLC method.

Instrumentation:

- HPLC system with a quaternary or binary pump

- Autosampler
- Column oven
- UV-Vis or Photodiode Array (PDA) detector

Materials:

- **4-(Hexyloxy)benzaldehyde** analytical standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (LC-MS grade)
- Methanol (HPLC grade) for sample preparation

Chromatographic Conditions:

| Parameter | Value |
|----------------|--|
| Column | C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size) |
| Mobile Phase | A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid |
| Gradient | 60% B to 95% B over 10 minutes, hold at 95% B for 2 minutes, return to 60% B and equilibrate for 3 minutes |
| Flow Rate | 1.0 mL/min |
| Column Temp. | 30 °C |
| Injection Vol. | 10 µL |
| Detection | UV at 280 nm |

Procedure:

- **Standard Preparation:** Prepare a stock solution of **4-(Hexyloxy)benzaldehyde** (1 mg/mL) in methanol. Create a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by diluting the stock solution with the initial mobile phase composition (60:40 Acetonitrile:Water with 0.1% Formic Acid).
- **Sample Preparation:** Dissolve the sample containing **4-(Hexyloxy)benzaldehyde** in methanol to an estimated concentration within the calibration range. Filter the sample through a 0.45 µm syringe filter before injection.
- **Analysis:** Inject the standards and samples onto the HPLC system.
- **Quantification:** Create a calibration curve by plotting the peak area of the standard solutions against their concentrations. Determine the concentration of **4-(Hexyloxy)benzaldehyde** in the samples from the calibration curve.

Quantitative Data (Representative)

| Parameter | Typical Value |
|-----------------------------|---------------|
| Retention Time (RT) | ~ 8.5 min |
| Linearity (R ²) | > 0.999 |
| Limit of Detection (LOD) | ~ 0.1 µg/mL |
| Limit of Quantitation (LOQ) | ~ 0.3 µg/mL |
| Precision (%RSD) | < 2% |
| Accuracy (% Recovery) | 98 - 102% |

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds. For aldehydes, derivatization is often employed to improve volatility and ionization efficiency.

Experimental Protocol: GC-MS

Objective: To identify and quantify **4-(Hexyloxy)benzaldehyde** using GC-MS following derivatization.

Instrumentation:

- Gas chromatograph with a split/splitless injector
- Mass spectrometer (e.g., single quadrupole or triple quadrupole)
- Autosampler

Materials:

- **4-(Hexyloxy)benzaldehyde** analytical standard
- O-(2,3,4,5,6-Pentafluorobenzyl)hydroxylamine hydrochloride (PFBHA) derivatizing agent
- Pyridine
- Hexane (GC grade)
- Anhydrous sodium sulfate

Procedure:

- **Standard Preparation:** Prepare a stock solution of **4-(Hexyloxy)benzaldehyde** (1 mg/mL) in hexane. Create a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10 µg/mL) by diluting the stock solution with hexane.
- **Sample Preparation:** Dissolve the sample in hexane to an estimated concentration within the calibration range.
- **Derivatization:**
 - To 100 µL of each standard and sample solution in a vial, add 100 µL of a 10 mg/mL PFBHA solution in pyridine.
 - Cap the vials and heat at 60 °C for 30 minutes.

- After cooling, add 1 mL of hexane and 1 mL of water.
- Vortex and centrifuge.
- Transfer the upper hexane layer to a new vial containing a small amount of anhydrous sodium sulfate.
- Transfer the dried hexane extract to an autosampler vial for GC-MS analysis.
- Analysis: Inject the derivatized standards and samples onto the GC-MS system.

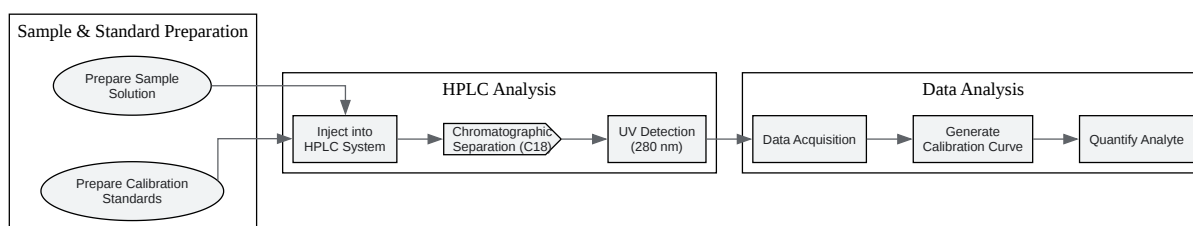
GC-MS Conditions:

| Parameter | Value |
|------------------|--|
| GC Column | HP-5ms (or equivalent 5% phenyl-methylpolysiloxane) capillary column (30 m x 0.25 mm, 0.25 µm film thickness) |
| Injector Temp. | 280 °C |
| Injection Mode | Splitless (1 µL) |
| Oven Program | Start at 100 °C, hold for 1 min, ramp to 280 °C at 15 °C/min, hold for 5 min. |
| Carrier Gas | Helium at a constant flow of 1.2 mL/min |
| MS Transfer Line | 280 °C |
| Ion Source Temp. | 230 °C |
| Ionization Mode | Electron Ionization (EI) at 70 eV |
| Acquisition Mode | Selected Ion Monitoring (SIM) |
| SIM Ions (m/z) | Quantifier: 181 (pentafluorobenzyl fragment)Qualifiers: Molecular ion of the derivative, and another characteristic fragment. [1] |

Quantitative Data (Representative)

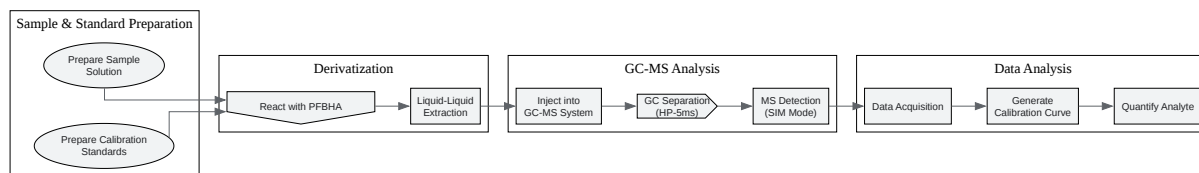
| Parameter | Typical Value |
|-----------------------------|---------------|
| Retention Time (RT) | ~ 12.2 min |
| Linearity (R ²) | > 0.998 |
| Limit of Detection (LOD) | ~ 0.01 µg/mL |
| Limit of Quantitation (LOQ) | ~ 0.03 µg/mL |
| Precision (%RSD) | < 5% |
| Accuracy (% Recovery) | 95 - 105% |

Workflow Diagrams



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Caption: HPLC analysis workflow for **4-(Hexyloxy)benzaldehyde**.



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Caption: GC-MS analysis workflow for **4-(Hexyloxy)benzaldehyde**.

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References

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